

Safeguarding Your Laboratory: Proper Disposal of 4-(Dimethylamino)benzenemethanol

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Compound of Interest

Compound Name: *Benzenemethanol, 4-(dimethylamino)-*

Cat. No.: B167872

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For Immediate Implementation by Laboratory Personnel

The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the safe handling and disposal of **Benzenemethanol, 4-(dimethylamino)-**, a compound that is harmful if swallowed, inhaled, or in contact with skin, and causes skin and eye irritation.^[1] Adherence to these procedures is mandatory to ensure the safety of all laboratory personnel and to maintain compliance with environmental regulations.

Hazard Assessment and Regulatory Compliance

Benzenemethanol, 4-(dimethylamino)- is classified as a hazardous substance.^[1] In the United States, the disposal of such chemical waste is governed by the Resource Conservation and Recovery Act (RCRA), which is enforced by the Environmental Protection Agency (EPA).^[2] ^[3] It is imperative that all laboratory personnel are trained in proper hazardous waste management practices.^[2]^[4]

Hazard Classification	Description
Acute Toxicity (Oral)	Harmful if swallowed.[1]
Acute Toxicity (Dermal)	Harmful in contact with skin.[1]
Acute Toxicity (Inhalation)	Harmful if inhaled.[1]
Skin Irritation	Causes skin irritation.[1]
Eye Irritation	Causes serious eye irritation.[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Benzenemethanol, 4-(dimethylamino)-**.

1. Personal Protective Equipment (PPE): Before handling the chemical, all personnel must wear appropriate PPE, including:

- Chemical-resistant gloves
- Safety goggles or a face shield
- A laboratory coat[1][5]

2. Waste Collection:

- Do not dispose of **Benzenemethanol, 4-(dimethylamino)-** down the drain.[6][7]
- Collect all waste, including any contaminated materials such as absorbent pads from a spill, in a designated hazardous waste container.[3]
- The container must be made of a material compatible with the chemical and be in good condition, with no leaks or external residue.[3][4]

3. Waste Segregation and Storage:

- Store waste **Benzenemethanol, 4-(dimethylamino)-** separately from incompatible materials.[2][3]
- Keep the hazardous waste container tightly closed except when adding waste.[3]
- Store the container in a well-ventilated, designated satellite accumulation area (SAA) or central accumulation area (CAA) that is away from heat sources and direct sunlight.[2][8]

4. Labeling:

- As soon as waste accumulation begins, the container must be clearly labeled with the words "Hazardous Waste." [3][4][8]
- The label must also include:
 - The full chemical name: "**Benzenemethanol, 4-(dimethylamino)-**" (no abbreviations). [4]
 - The date when waste was first added to the container. [4]
 - Appropriate hazard warnings (e.g., "Toxic," "Irritant"). [4]

5. Final Disposal:

- The disposal of the collected hazardous waste must be conducted through a licensed waste disposal company. [1]
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for a pickup of the hazardous waste.
- Never attempt to transport hazardous waste off-site yourself unless you are a licensed transporter. [8]

Emergency Procedures

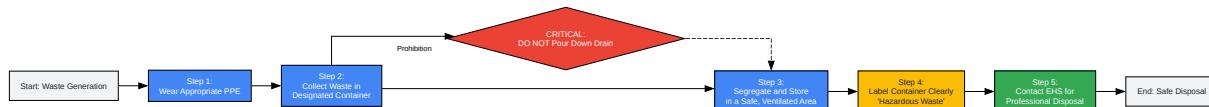
In the event of a spill or exposure:

- Spill: Immediately evacuate the area and alert your supervisor and EHS office. If trained and it is safe to do so, contain the spill using an appropriate absorbent material. The absorbent

material must then be disposed of as hazardous waste.[1][3]

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[5]

Logical Workflow for Disposal of **Benzenemethanol, 4-(dimethylamino)-**



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Caption: Workflow for the safe disposal of 4-(dimethylamino)benzenemethanol.

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